

# Safety, handling, and MSDS for Ethyl 2-phenylacrylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Ethyl 2-phenylacrylate*

Cat. No.: *B130734*

[Get Quote](#)

An In-depth Technical Guide to the Safety, Handling, and MSDS of **Ethyl 2-phenylacrylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 2-phenylacrylate** (CAS No. 22286-82-4), a common reagent in organic synthesis. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

## Chemical and Physical Properties

Proper handling and storage procedures are directly related to the physical and chemical properties of a substance. Below is a summary of key data for **Ethyl 2-phenylacrylate**.

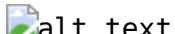
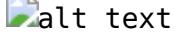
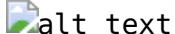
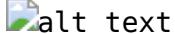
Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	176.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless liquid	<a href="#">[2]</a>
Boiling Point	123-125 °C at 16 mmHg	<a href="#">[5]</a>
Purity	≥97%	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Temperature	Store in a cool, dry place. Inert atmosphere, store in freezer, under -20°C.	<a href="#">[5]</a>

## Safety and Hazards

**Ethyl 2-phenylacrylate** is classified as a hazardous substance. Understanding its specific hazards is the first step in safe handling.

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin				
Corrosion/Irritation	2	 alt text	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	 alt text	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	 alt text	Warning	H335: May cause respiratory irritation
Hazardous to the Environment, Long-Term Hazard	2	 alt text	-	H411: Toxic to aquatic life with long lasting effects

Source:[[1](#)]

## Precautionary Statements

The following precautionary statements are recommended when handling **Ethyl 2-phenylacrylate**:

Code	Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P273	Avoid release to the environment.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P391	Collect spillage.
Storage	
P403+P233	Store in a well-ventilated place. Keep container tightly closed.

P405

Store locked up.

Disposal

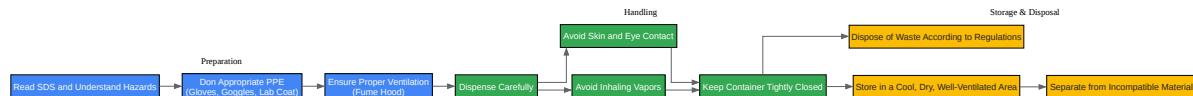
P501

Dispose of contents/container in accordance with local/regional/national/international regulations.

Source:[1][6]

## Safe Handling and Storage

Proper handling and storage practices are essential to minimize exposure and prevent accidents.

[Click to download full resolution via product page](#)*Safe Handling Workflow for **Ethyl 2-phenylacrylate**.*

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[7]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[7] Change gloves immediately if they become contaminated.

- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[7]

## Engineering Controls

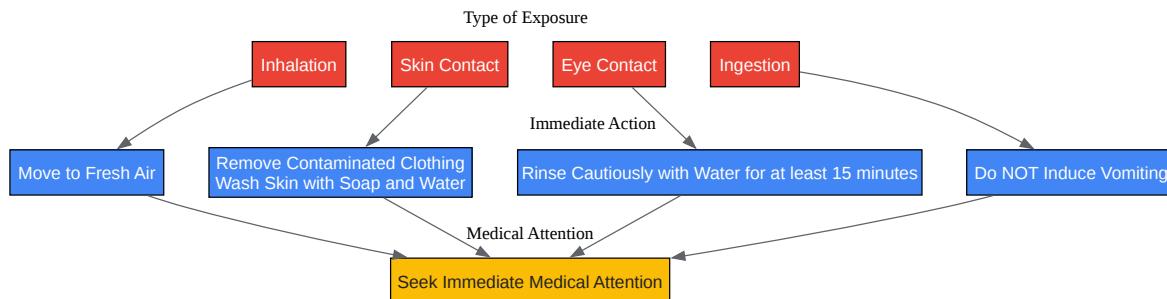
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Provide an eyewash station and safety shower in the immediate work area.[7]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, peroxides, strong alkalis, and polymerization initiators.[7][8]
- The product may polymerize when exposed to light.[8]
- For long-term storage, keep in an inert atmosphere and in a freezer at temperatures under -20°C.

## First Aid Measures

In case of exposure, follow these first aid procedures immediately.



[Click to download full resolution via product page](#)

#### *Emergency First Aid Response Workflow.*

- Inhalation: Remove the individual to fresh air at once.[9] If breathing has stopped, perform artificial respiration.[9] Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water.[9] If skin irritation persists, get medical attention.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do so.[6] Get medical attention immediately.
- Ingestion: Do NOT induce vomiting.[8] If the person is conscious, give one or two glasses of water to dilute the chemical.[8] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire Fighting Measures

While specific flash point data for **Ethyl 2-phenylacrylate** is not readily available in the provided results, it should be treated as a combustible liquid.

Measure	Recommendation
Suitable Extinguishing Media	Dry chemical, CO <sub>2</sub> , water spray, or alcohol-resistant foam.[8]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.[10]
Specific Hazards	Vapors may form explosive mixtures with air. Vapors are heavier than air and may travel to a source of ignition and flash back.
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Spill and Leak Procedures

- Personal Precautions: Evacuate unnecessary personnel.[10] Eliminate all ignition sources.[8] Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[8] Use non-sparking tools.[8]

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it down the drain.[11] Disposal must be handled by a licensed hazardous waste disposal company.[11]

## Experimental Protocols

While detailed, specific experimental protocols for safety testing of **Ethyl 2-phenylacrylate** are not provided in the search results, the safety data is derived from standardized tests. For instance:

- Skin Irritation/Corrosion: Typically determined using in vivo (e.g., rabbit skin irritation tests) or in vitro models that assess the potential of a substance to cause reversible inflammatory changes to the skin.
- Eye Irritation/Damage: Assessed through methods like the Bovine Corneal Opacity and Permeability (BCOP) test or the traditional Draize rabbit eye test to evaluate the potential for a substance to cause reversible or irreversible eye damage.
- Toxicity: Acute toxicity is often determined via oral, dermal, and inhalation routes in animal models (e.g., rats or mice) to establish LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values.

For researchers needing to conduct such tests, it is recommended to follow established OECD (Organisation for Economic Co-operation and Development) or EPA (Environmental Protection Agency) guidelines for chemical safety testing.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet (MSDS). Always refer to the specific MSDS provided by the supplier for the most accurate and up-to-date information. All laboratory personnel should be trained in the proper handling of hazardous materials.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl 2-phenylacrylate | C11H12O2 | CID 89651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 2-phenylacrylate | CymitQuimica [cymitquimica.com]
- 3. chemscene.com [chemscene.com]
- 4. scbt.com [scbt.com]
- 5. chemicalpoint.eu [chemicalpoint.eu]
- 6. redox.com [redox.com]

- 7. CDC - NIOSH Pocket Guide to Chemical Hazards - Ethyl acrylate [cdc.gov]
- 8. ETHYL ACRYLATE, STABILIZED | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 10. ayersintl.com [ayersintl.com]
- 11. Ethyl 2-phenylacrylate | 22286-82-4 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Safety, handling, and MSDS for Ethyl 2-phenylacrylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130734#safety-handling-and-msds-for-ethyl-2-phenylacrylate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)